

# "Acid yellow 61" chemical structure and properties

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## Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B13833351

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## An In-depth Technical Guide to Acid Yellow 61

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Acid Yellow 61**, a significant monoazo dye. The information is tailored for researchers, scientists, and professionals in drug development and materials science, offering detailed data and procedural insights.

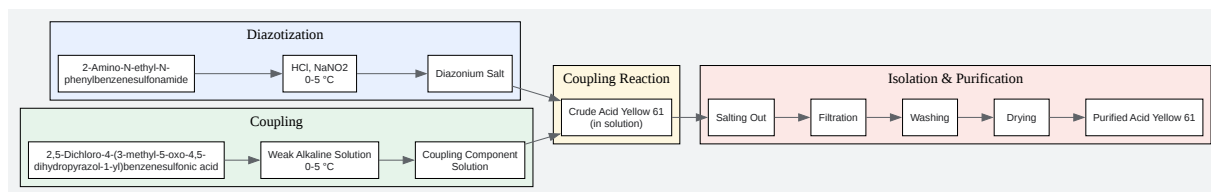
## Chemical Identity and Structure

**Acid Yellow 61**, identified by the Colour Index number 18968, is a synthetic dye belonging to the acid dye class.<sup>[1][2]</sup> Its chemical nomenclature and key identifiers are summarized below.

Table 1: Chemical Identifiers for **Acid Yellow 61**

Identifier	Value
C.I. Name	Acid Yellow 61
C.I. Number	18968
CAS Number	12217-38-8
Molecular Formula	C <sub>24</sub> H <sub>20</sub> Cl <sub>2</sub> N <sub>5</sub> NaO <sub>6</sub> S <sub>2</sub>
Molecular Weight	632.47 g/mol [2][3][4][5][6]
IUPAC Name (Synonym)	Benzenesulfonic acid, 2,5-dichloro-4-[4-[[2-[(ethylphenylamino)sulfonyl]phenyl]azo]-4,5-dihydro-3-methyl-5-oxo-1H-pyrazol-1-yl]-, sodium salt

The molecular structure of **Acid Yellow 61** is characterized by a single azo linkage (-N=N-), which is the primary chromophore responsible for its yellow color.[3]



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## References

- 1. dormer.com [dormer.com]
- 2. khushidyechem.com [khushidyechem.com]
- 3. worlddyevaryety.com [worlddyevaryety.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. ACID YELLOW 61|CAS NO.12217-38-8 [chinainterdyes.com]
- 6. China Biggest Acid Yellow 61 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
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